

safe handling and disposal of **cis-Bis(acetonitrile)dichloroplatinum(II)**

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Compound of Interest

Compound Name: *cis-Bis(acetonitrile)dichloroplatinum(II)*

Cat. No.: B087306

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Technical Support Center: **cis-Bis(acetonitrile)dichloroplatinum(II)**

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **cis-Bis(acetonitrile)dichloroplatinum(II)**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cis-Bis(acetonitrile)dichloroplatinum(II)**?

A1: **cis-Bis(acetonitrile)dichloroplatinum(II)** is a hazardous substance that is harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2]} It may cause irritation to the skin, eyes, and respiratory tract.^{[1][2]} Platinum compounds, in general, can also cause respiratory sensitization.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive list of required PPE includes:

- Gloves: Nitrile or other chemical-resistant gloves are mandatory.^[1]
- Eye Protection: Safety glasses with side shields or chemical safety goggles are required.^[1]

- Respiratory Protection: A NIOSH-approved N95 or P1 dust mask should be used, especially when handling the powder outside of a certified fume hood.[\[1\]](#)[\[3\]](#)
- Lab Coat: A standard lab coat should be worn to protect from contamination.

Q3: How should I store **cis-Bis(acetonitrile)dichloroplatinum(II)**?

A3: Store the compound in a cool, dry, and well-ventilated place in a tightly sealed container.[\[1\]](#)

Q4: What should I do in case of accidental exposure?

A4:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)

Q5: What are the known chemical incompatibilities?

A5: This compound should be kept away from strong oxidizing agents.[\[1\]](#)

Troubleshooting Guides

Problem: I need to weigh a small amount of the powder, but I'm concerned about creating dust.

Solution: Weighing potent powders requires specific procedures to minimize aerosolization. Follow the detailed "Experimental Protocol for Weighing Hazardous Powders" provided below. The key is to perform all powder transfers inside a certified chemical fume hood and to use a covered container for weighing on a balance located outside the hood.[\[4\]](#)[\[5\]](#)

Problem: I have a small spill of the powder on my lab bench.

Solution: For minor spills, first, ensure proper PPE is worn. Gently cover the spill with absorbent paper to avoid generating dust. Dampen the absorbent paper with water, then carefully wipe up the material.^[6] Place all contaminated materials into a sealed container labeled as hazardous waste. Clean the area with soap and water. For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) office.

Problem: I'm unsure how to dispose of waste contaminated with **cis-Bis(acetonitrile)dichloroplatinum(II)**.

Solution: All waste contaminated with this compound, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.^[7] Follow the "Experimental Protocol for Disposal" below for detailed steps on waste segregation and labeling. Do not dispose of this material down the drain.^[7]

Data Presentation

| Property | Value |
|-------------------------------------|---|
| Molecular Formula | (CH ₃ CN) ₂ PtCl ₂ ^[3] |
| Molecular Weight | 348.09 g/mol ^[3] |
| Appearance | Yellow powder ^[1] |
| Storage Temperature | Room temperature ^[8] |
| Incompatible Materials | Strong oxidizing agents ^[1] |
| Hazardous Decomposition Products | Carbon oxides, nitrogen oxides (NO _x), hydrogen chloride gas, hydrogen cyanide ^[1] |
| Occupational Exposure Limits (OELs) | No data available |
| LD50/LC50 | No data available |

Experimental Protocols

Experimental Protocol for Weighing Hazardous Powders

This protocol is adapted from standard procedures for handling potent powders to minimize exposure.^{[4][5]}

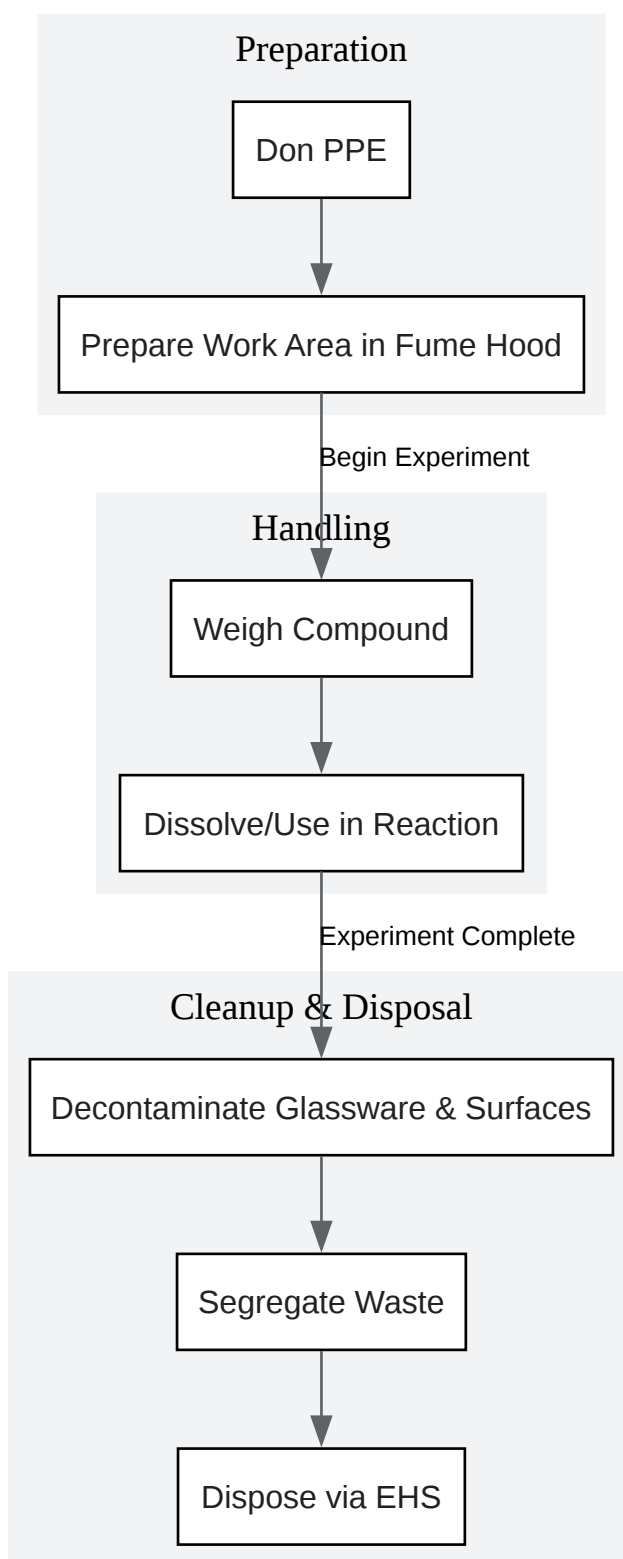
- Preparation:
 - Don all required PPE: lab coat, safety glasses, and chemical-resistant gloves.
 - Designate a work area and cover it with absorbent bench paper.
 - Place your analytical balance as close as possible to a certified chemical fume hood.
- Weighing:
 - Place a labeled, sealable container (e.g., a vial with a cap) on the balance and tare it.
 - Move the tared container into the chemical fume hood.
 - Inside the fume hood, carefully transfer the desired amount of **cis-Bis(acetonitrile)dichloroplatinum(II)** powder into the container using a clean spatula.
 - Securely close the container.
 - Wipe the exterior of the container with a damp cloth to remove any residual powder.
 - Move the closed container back to the balance to obtain the final weight.
- Post-Weighing:
 - If necessary, make adjustments to the amount of powder inside the fume hood, always closing the container before re-weighing.
 - Clean any residual powder from the spatula and work surface within the fume hood using a wet wipe.
 - Dispose of all contaminated materials (e.g., weigh paper, wipes, gloves) in a designated hazardous waste container.

Experimental Protocol for Disposal

All waste containing **cis-Bis(acetonitrile)dichloroplatinum(II)** must be disposed of as hazardous chemical waste.^[7]

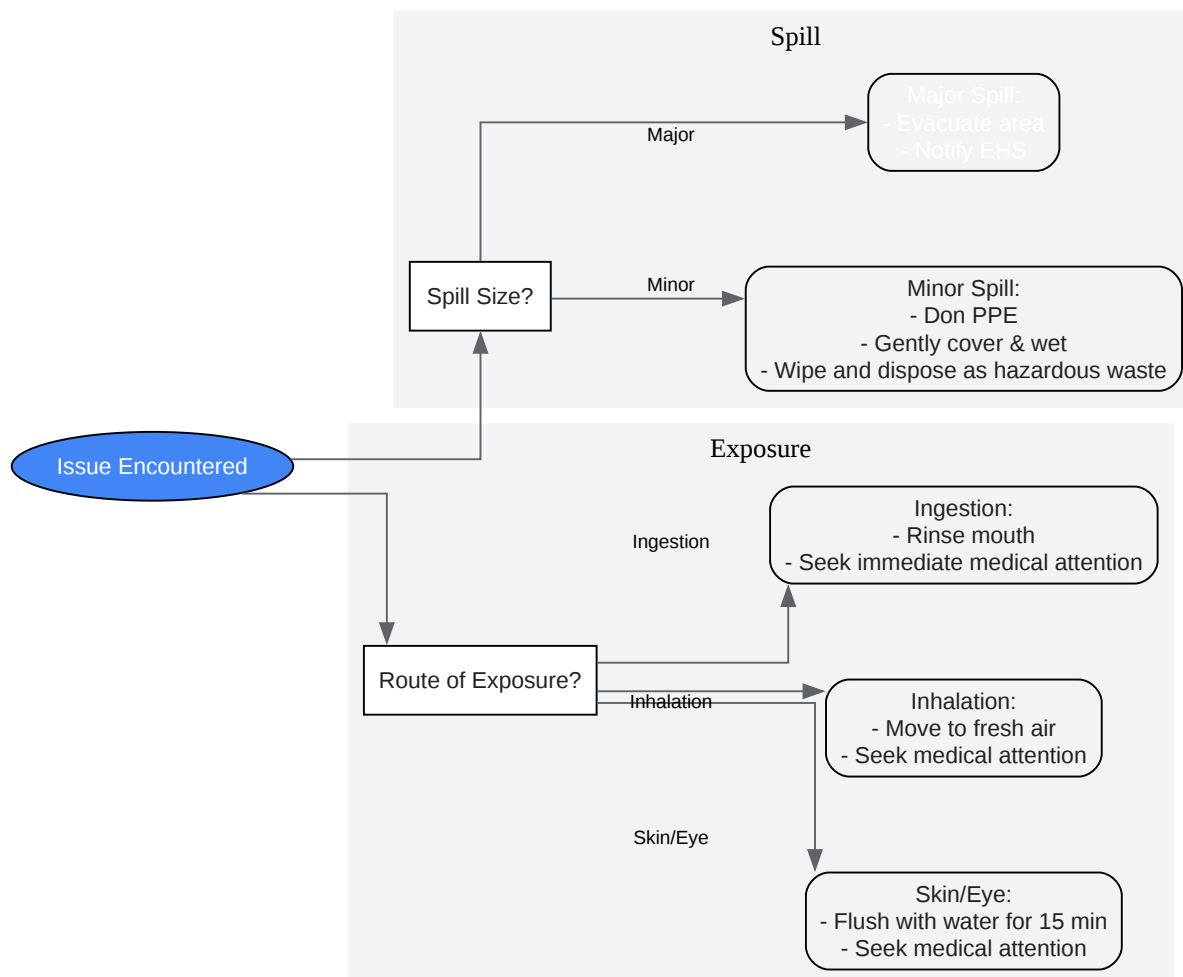
- Waste Segregation:
 - Solid Waste: Collect all contaminated solid materials, including used PPE (gloves, masks), absorbent paper, and empty containers, in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: If the compound is dissolved in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless approved by your EHS office.
- Container Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**cis-Bis(acetonitrile)dichloroplatinum(II)**".
 - Indicate the approximate concentration and the date the waste was first added to the container.
- Storage and Disposal:
 - Store sealed waste containers in a designated satellite accumulation area within your laboratory.
 - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. They will typically handle the final incineration process.

Visualizations



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Caption: A logical workflow for the safe handling and disposal of **cis-Bis(acetonitrile)dichloroplatinum(II)**.



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Caption: A troubleshooting decision tree for common issues during the handling of **cis-Bis(acetonitrile)dichloroplatinum(II)**.

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